

# Physical and chemical properties of Sorbitan laurate.

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## Compound of Interest

Compound Name: Sorbitan monododecanoate

Cat. No.: B1682155

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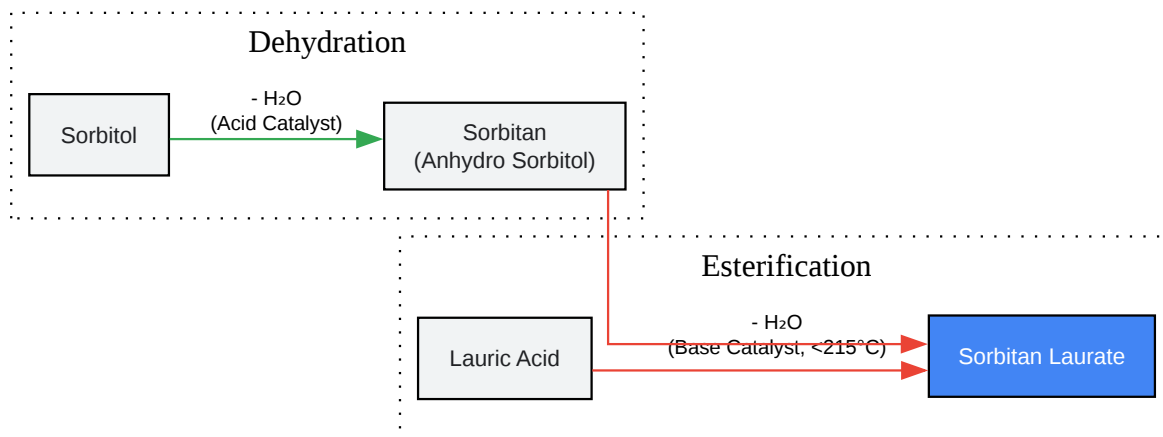
An In-depth Technical Guide to the Physical and Chemical Properties of Sorbitan Laurate

## Introduction

Sorbitan laurate, also known by trade names such as Span® 20, is a non-ionic surfactant widely utilized across the pharmaceutical, cosmetic, and food industries.[1][2] It is a mixture of partial esters derived from the reaction of sorbitol and its anhydrides (sorbitan and isosorbide) with lauric acid.[1][3] Its utility stems from its excellent emulsifying, stabilizing, and dispersing properties.[4][5] This technical guide provides a comprehensive overview of the core physical and chemical properties of Sorbitan laurate, intended for researchers, scientists, and professionals in drug development.

## Chemical Structure and Synthesis

Sorbitan laurate is synthesized through the esterification of sorbitol with lauric acid.[5][6] In this process, sorbitol is first dehydrated to form its cyclic anhydrides, primarily sorbitan. This is followed by esterification with lauric acid, a saturated fatty acid, to produce a mixture of sorbitan esters.[3][6] The reaction is typically catalyzed by an acid and then a base, with the temperature maintained below 215°C to minimize color formation.[7]



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Caption: Synthesis pathway of Sorbitan laurate via dehydration and esterification.

## Physical and Chemical Properties

Sorbitan laurate is a complex mixture, and its properties can vary slightly between manufacturers. The key physical and chemical parameters are summarized below.

Property	Value	Reference(s)
Synonyms	Sorbitan monolaurate, Span® 20, E493	[1][2][4]
CAS Number	1338-39-2	[1][2][4]
Molecular Formula	C <sub>18</sub> H <sub>34</sub> O <sub>6</sub>	[4][6][8]
Molecular Weight	346.46 g/mol	[4][9]
Appearance	Amber to brownish-yellow, viscous oily liquid or soft paste	[1][3][5]
Odor	Slight, characteristic odor	[1][10]
Solubility	Practically insoluble but dispersible in water. Miscible with ethanol. Soluble in many fatty compositions and organic solvents.	[1][3][11][12]
Density	Approx. 0.98 - 1.05 g/cm <sup>3</sup> at 20-25°C	[3][8][10]
Boiling Point	>100 °C	
Flash Point	>110 °C (>230 °F)	[3][10]
HLB Value	8.6	[3][5][12][13]
Acid Value	≤ 8.0 mg KOH/g	[1][3][14]
Saponification Value	155 - 171 mg KOH/g	[1][3][14]
Hydroxyl Value	330 - 360 mg KOH/g	[1][3][14]
Water Content	≤ 1.5%	[3][14]
Stability	Stable under normal conditions. Hydrolyzes in the presence of strong acids or alkalis.	[4][15][16]

## Experimental Protocols

Standardized methods are crucial for determining the quality and consistency of Sorbitan laurate. Below are outlines of key experimental protocols.

### Determination of Saponification Value

The saponification value is a measure of the free and esterified acids present.

- Preparation: Accurately weigh approximately 2 g of Sorbitan laurate into a 250 mL flask.
- Saponification: Add 25.0 mL of 0.5 N alcoholic potassium hydroxide (KOH) solution. Attach a reflux condenser and heat the flask on a steam bath, refluxing for 30 minutes to 1 hour.[\[3\]](#)  
[\[17\]](#)
- Titration: Cool the solution and add phenolphthalein as an indicator. Titrate the excess KOH with 0.5 N hydrochloric acid (HCl) until the pink color disappears.
- Blank Determination: Perform a blank titration with 25.0 mL of the alcoholic KOH solution but without the sample.
- Calculation: The saponification value is calculated using the formula:  $\text{Saponification Value} = \frac{[(B - S) \times N \times 56.1]}{W}$  Where:
  - B = volume (mL) of HCl used for the blank
  - S = volume (mL) of HCl used for the sample
  - N = normality of the HCl solution
  - W = weight (g) of the sample
  - 56.1 = molecular weight of KOH

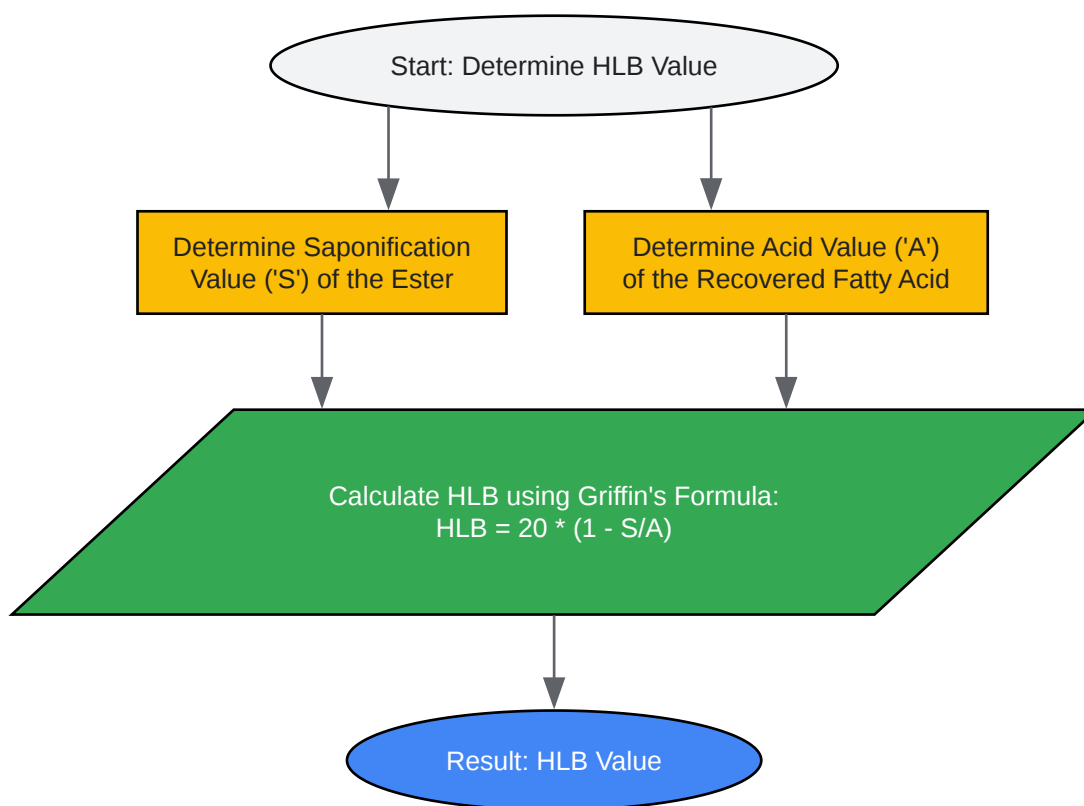
### Determination of Hydroxyl Value

The hydroxyl value indicates the content of free hydroxyl groups.

- **Acetylation:** Accurately weigh a specified amount of the sample into a flask. Add a precise volume of pyridine-acetic anhydride reagent. Heat the flask on a steam bath for 1 hour to acetylate the free hydroxyl groups.
- **Hydrolysis:** Add water to the flask to hydrolyze the excess acetic anhydride.
- **Titration:** Titrate the resulting acetic acid with a standardized 0.5 N alcoholic potassium hydroxide solution using phenolphthalein as an indicator.
- **Blank Determination:** Perform a blank determination under the same conditions, omitting the sample.
- **Calculation:** The hydroxyl value is calculated based on the difference in titration volumes between the blank and the sample.

## Determination of HLB (Hydrophilic-Lipophilic Balance) Value

The HLB value is a critical parameter for surfactant selection. For polyol fatty acid esters, it can be calculated from the saponification (S) and acid (A) values.[\[18\]](#)[\[19\]](#)



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Caption: Workflow for calculating the HLB value using Griffin's method.

The formula developed by Griffin for many polyol fatty acid esters is:  $HLB = 20 * (1 - S / A)$ <sup>[18]</sup>

Where:

- S = Saponification number of the ester
- A = Acid number of the recovered fatty acid

For Sorbitan laurate, the empirically determined HLB value is approximately 8.6.<sup>[5]</sup><sup>[13]</sup> This value indicates that it is a good water-in-oil (W/O) emulsifier but is often used in combination with higher HLB surfactants for oil-in-water (O/W) emulsions.<sup>[12]</sup>

## Applications in Research and Development

The properties of Sorbitan laurate make it a versatile excipient in pharmaceutical and cosmetic formulations:

- Emulsifier: It is used to create stable emulsions, particularly in topical creams and lotions.[1][6]
- Solubilizer: It aids in dissolving poorly water-soluble active pharmaceutical ingredients (APIs).
- Wetting Agent: In oral and topical formulations, it improves the wetting of solid particles.
- Stabilizer: It prevents the crystallization of ingredients and stabilizes essential oils in aqueous solutions.[1][11]

## Stability and Storage

Sorbitan laurate is stable under normal storage conditions.[16] It should be stored in tightly sealed containers in a cool, dry place, protected from light.[3][8][16] It is incompatible with strong oxidizing agents.[8][16] Hydrolysis can occur at high or low pH conditions, especially in the presence of water.[4][15]

## Conclusion

Sorbitan laurate is a multifunctional non-ionic surfactant with a well-characterized profile of physical and chemical properties. Its emulsifying and solubilizing capabilities make it an invaluable tool for formulation scientists. A thorough understanding of its properties, as outlined in this guide, is essential for its effective application in the development of a wide range of products.

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## References

1. SORBITAN LAURATE - Ataman Kimya [atamanchemicals.com]
2. CAS 1338-39-2: Sorbitan monododecanoate | CymitQuimica [cymitquimica.com]
3. Sorbitan Monolaurate, Sorbitan Laurate BP Ph Eur USP NF Manufacturers [anmol.org]

- 4. Sorbitan laurate - Surfactant - 表面活性剂百科 [surfactant.top]
- 5. Sorbitan Monolaurate Span 20 | Sorbitan Laurate | 1338-39-2 | E 493 - HUANA [huanachemical.com]
- 6. specialchem.com [specialchem.com]
- 7. US4297290A - Process for preparing sorbitan esters - Google Patents [patents.google.com]
- 8. Sorbitan laurate(1338-39-2)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 9. pharmaffiliates.com [pharmaffiliates.com]
- 10. sorbitan laurate, 1338-39-2 [thegoodscentscopy.com]
- 11. Span 20 | 1338-39-2 [chemicalbook.com]
- 12. Sorbitan Laurate | Cosmetic Ingredients Guide [ci.guide]
- 13. pharmajournal.net [pharmajournal.net]
- 14. Sorbitan Monolaurate [drugfuture.com]
- 15. cir-safety.org [cir-safety.org]
- 16. redox.com [redox.com]
- 17. fao.org [fao.org]
- 18. scientificspectator.com [scientificspectator.com]
- 19. researchgate.net [researchgate.net]
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